

Arvid Carlsson zimelidine discovery

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Compound Focus: Zimelidine

CAS No.: 56775-88-3

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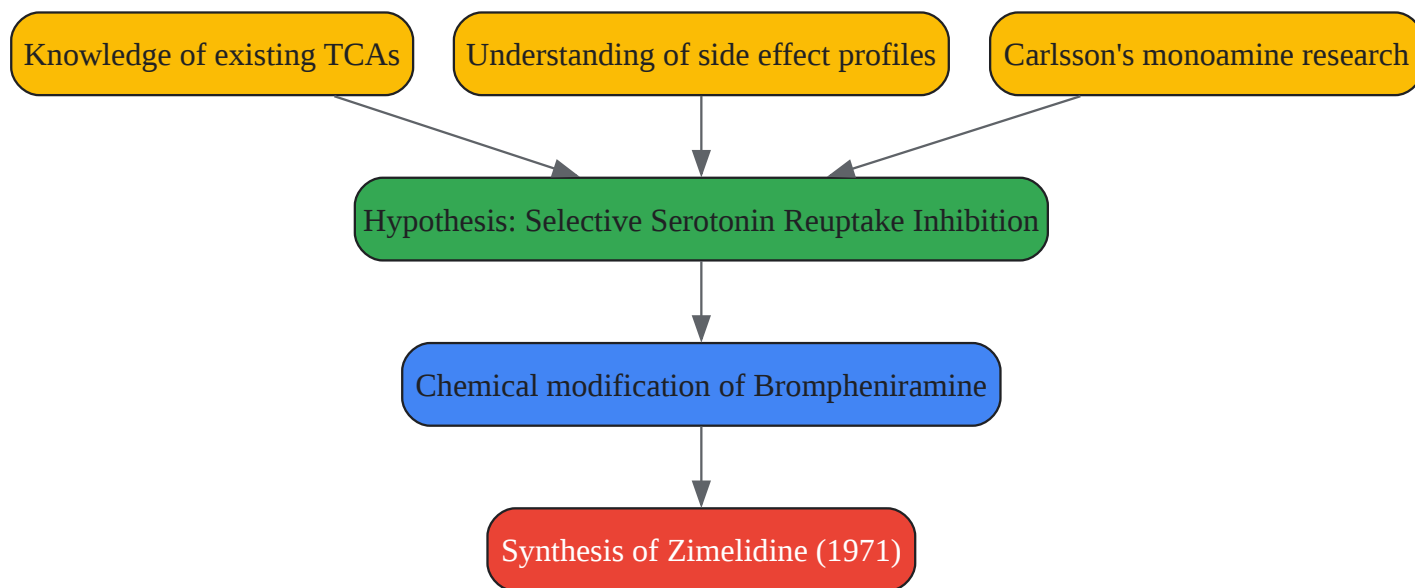
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Historical and Scientific Context

The development of **zimelidine** in the early 1970s was a product of the growing understanding of neurotransmitter function in the brain [1]. Arvid Carlsson, who had already made groundbreaking discoveries on dopamine, played a central role.

- **The Rationale:** By the 1960s, it was understood that existing tricyclic antidepressants (TCAs) inhibited the reuptake of the neurotransmitters norepinephrine and serotonin, but they also interacted with many other receptor systems (e.g., histamine, acetylcholine), causing numerous side effects [2] [3]. Carlsson and his colleagues hypothesized that a drug targeting *only* serotonin reuptake could be an effective antidepressant with a better safety profile [1] [4].
- **The Precursor Molecule:** The search for such a specific inhibitor led to the antihistamine **brompheniramine** [4] [5]. Carlsson's team worked on modifying its structure, which ultimately led to the synthesis of **zimelidine** in 1971 [1] [6].

The logical pathway from existing science to **zimelidine**'s creation can be summarized as follows:



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Mechanism of Action and Key Experimental Data

Zimelidine was characterized as a potent and highly specific inhibitor of serotonin (5-HT) neuronal uptake with minimal effects on other neurotransmitter systems [3].

Detailed Mechanism of Action

Zimelidine and its active metabolite, nor**zimelidine**, work by selectively blocking the sodium-dependent serotonin transporter (SERT) on the presynaptic neuron membrane [7] [3]. This blockade increases the concentration of serotonin in the synaptic cleft, enhancing serotonergic signaling at postsynaptic 5HT1A autoreceptors, which was presumed to underpin its antidepressant action [7].

Summary of Key Pharmacological Properties

The table below consolidates quantitative data and key experimental findings on **zimelidine**:

Property / Aspect	Description / Value
Primary Target & Action	Potent inhibition of the Sodium-dependent serotonin transporter (SERT); minimal effect on norepinephrine (NA) or dopamine (DA) uptake [7] [3].
Receptor Binding Profile	Negligible affinity for histamine (H1, H2), muscarinic acetylcholine, and alpha- and beta-adrenergic receptors [3].
Key In Vivo/Ex Vivo Findings	Reduced 5-HT turnover in rats; enhanced 5-HT-mediated behaviors in mice; effects in brain regions (cortex, hippocampus, striatum) and spinal cord [3].

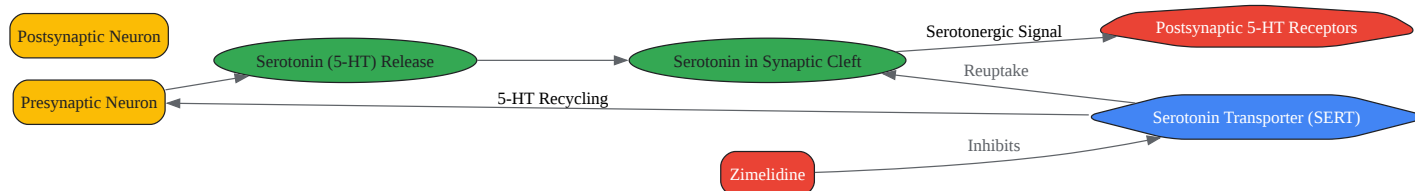
| **Pharmacokinetics** | **Parent (Zimelidine):** Half-life ~8.4 hrs [7] [8]. **Metabolite (Norzimelidine):** Half-life ~19.4-24.9 hrs; equally pharmacologically active [7] [8]. |

Experimental Protocols Cited

The search results refer to several foundational experimental methods used to characterize **zimelidine**:

- **In Vitro Monoamine Uptake Inhibition Assays:** These experiments measured the ability of **zimelidine** to inhibit the uptake of radiolabeled serotonin ([3H]5-HT) and norepinephrine ([3H]NA) in synaptosomal preparations from rat brain regions. **Zimelidine** showed a strong preferential inhibition of serotonin uptake over norepinephrine uptake [3].
- **In Vivo Neurochemical Turnover Studies:** Researchers administered **zimelidine** to rats and measured changes in the levels of serotonin and its metabolite, 5-HIAA, in the brain. A marked reduction in 5-HIAA indicated that the drug was reducing serotonin turnover, consistent with reuptake blockade [3].
- **Behavioral Models in Mice:** **Zimelidine** was shown to enhance specific serotonin-mediated behaviors in mice, such as a syndrome induced by L-tryptophan following monoamine oxidase inhibition. This provided functional evidence of its serotonergic activity in the whole animal [3].
- **Receptor Binding Assays:** The affinity of **zimelidine** for various neurotransmitter receptors (e.g., histamine H1, muscarinic, adrenergic) was tested using radio-ligand binding techniques. This confirmed its clean profile and lack of significant interaction with these receptors [3].

The neurochemical pathway targeted by **zimelidine** is illustrated below:



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Clinical Impact and Legacy

Zimelidine was launched in 1982 in Europe by the Swedish firm Astra [1] [6]. Its clinical use was short-lived but profoundly influential.

- **Proof of Concept for SSRIs:** As the first SSRI, **zimelidine** demonstrated that selectively enhancing serotonin signaling was sufficient to produce a therapeutic antidepressant effect, validating the entire drug class [2] [4].
- **Withdrawal from Market:** In 1983, **zimelidine** was withdrawn worldwide following rare but serious cases of **Guillain-Barré syndrome**, an immunologically-mediated peripheral neuropathy [1] [7] [4]. Some reports also noted a peculiar hypersensitivity reaction with flu-like symptoms and arthralgias [7] [8].
- **Paving the Way for Future Drugs:** Despite its withdrawal, **zimelidine's** promising therapeutic properties inspired the rapid development of next-generation SSRIs. **Fluoxetine (Prozac)**, approved in 1987, became the breakthrough success that cemented the SSRI class in psychiatry [2] [5].

Conclusion

Zimelidine's story is a landmark case study in modern psychopharmacology. It was a product of mechanism-based drug discovery, guided by Arvid Carlsson's pioneering neuropharmacological research. While its own clinical life was brief due to safety issues, its role as the first SSRI validated a new therapeutic target and paved the way for safer, widely successful antidepressants that have impacted millions of patients worldwide.

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